

Definitive Structural Elucidation of [(3-Bromophenyl)sulfamoyl]dimethylamine: A Comparative Technical Guide

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Compound of Interest

Compound Name: [(3-BROMOPHENYL)SULFAMOYL]DIMETHYLAMINE
Cat. No.: B3919504

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Executive Summary: The Case for Crystallographic Validation

In the development of sulfamide-based bioactive scaffolds, distinguishing between regioisomers (ortho-, meta-, para-substitution) is a critical quality attribute. While Nuclear Magnetic Resonance (NMR) spectroscopy is the workhorse of routine characterization, it often faces limitations in definitively assigning regiochemistry when aromatic signals overlap or when distinguishing between sulfamide (

) and sulfonamide (

) connectivities.

This guide details the protocol for confirming the structure of [(3-Bromophenyl)sulfamoyl]dimethylamine (IUPAC: N'-(3-bromophenyl)-N,N-dimethylsulfamide) using Single Crystal X-Ray Diffraction (SC-XRD). We compare this "Gold

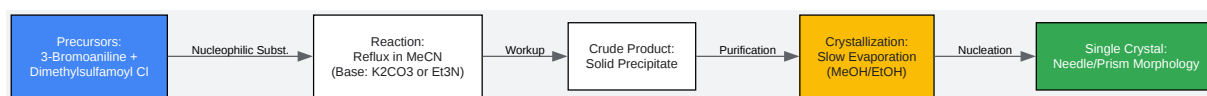
Standard" absolute structure determination against spectroscopic alternatives, providing a roadmap for unequivocal structural assignment.

Structural Context & Synthesis

The target molecule is synthesized via the nucleophilic substitution of 3-bromoaniline with dimethylsulfamoyl chloride.

- Target Formula:
- Molecular Weight: 279.15 g/mol
- Critical Structural Feature: The meta (3-position) placement of the bromine atom relative to the sulfamoyl group.

Synthesis & Crystallization Workflow



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Figure 1: Synthetic pathway and crystallization workflow for generating diffraction-quality crystals.

Comparative Analysis: SC-XRD vs. NMR Spectroscopy

While NMR is faster, SC-XRD provides absolute spatial resolution. The table below contrasts the utility of each method for this specific brominated sulfamide.

Feature	¹ H / ¹³ C NMR Spectroscopy	Single Crystal XRD (SC-XRD)
Primary Output	Chemical shifts (), coupling constants ()	3D Atomic Coordinates (), Bond Lengths/Angles
Regioisomer ID	Inferential: Relies on splitting patterns (e.g., for meta). Ambiguous if peaks overlap.	Absolute: Direct visualization of Br atom at the C3 position of the phenyl ring.
Connectivity	Indirect: HMBC required to prove vs connectivity.	Direct: Unambiguous assignment of connectivity.
Stereochemistry	N/A (Achiral molecule, but rotamers possible)	Defines solid-state conformation (torsion angles).
Sample State	Solution (averaged dynamics)	Solid State (static, defined H-bond network).
Limit of Detection	Impurities visible < 1%	Requires pure single crystal; bulk purity not guaranteed.

Experimental Protocol: X-Ray Structure Determination

To validate the **[(3-Bromophenyl)sulfamoyl]dimethylamine** structure, follow this self-validating protocol.

Step 1: Crystal Growth

- Method: Slow Evaporation.
- Solvent System: Dissolve 20 mg of compound in 2 mL of Methanol or Ethanol/Water (9:1).

- Conditions: Allow to stand at room temperature (298 K) in a semi-sealed vial.
- Target Morphology: Colorless prisms or needles, dimensions mm.

Step 2: Data Collection Strategy

- Radiation Source: Mo-K (Å) is preferred over Cu-K to minimize absorption effects from the heavy Bromine atom (mm).
- Temperature: Collect at 100 K (cryostream) to reduce thermal motion () and improve resolution of the sulfamide N-H hydrogen.
- Resolution: Aim for Å or better (for Mo).

Step 3: Structure Solution & Refinement

- Space Group Determination: Expect Monoclinic () or Orthorhombic (), common for planar aromatic sulfonamides.
- Phasing: Use Direct Methods (SHELXT) or Patterson Methods (exploiting the heavy Br atom).
- Refinement: Refine against

using SHELXL.

- Check: The

hydrogen should be located in the difference Fourier map to confirm the sulfamide () tautomer.

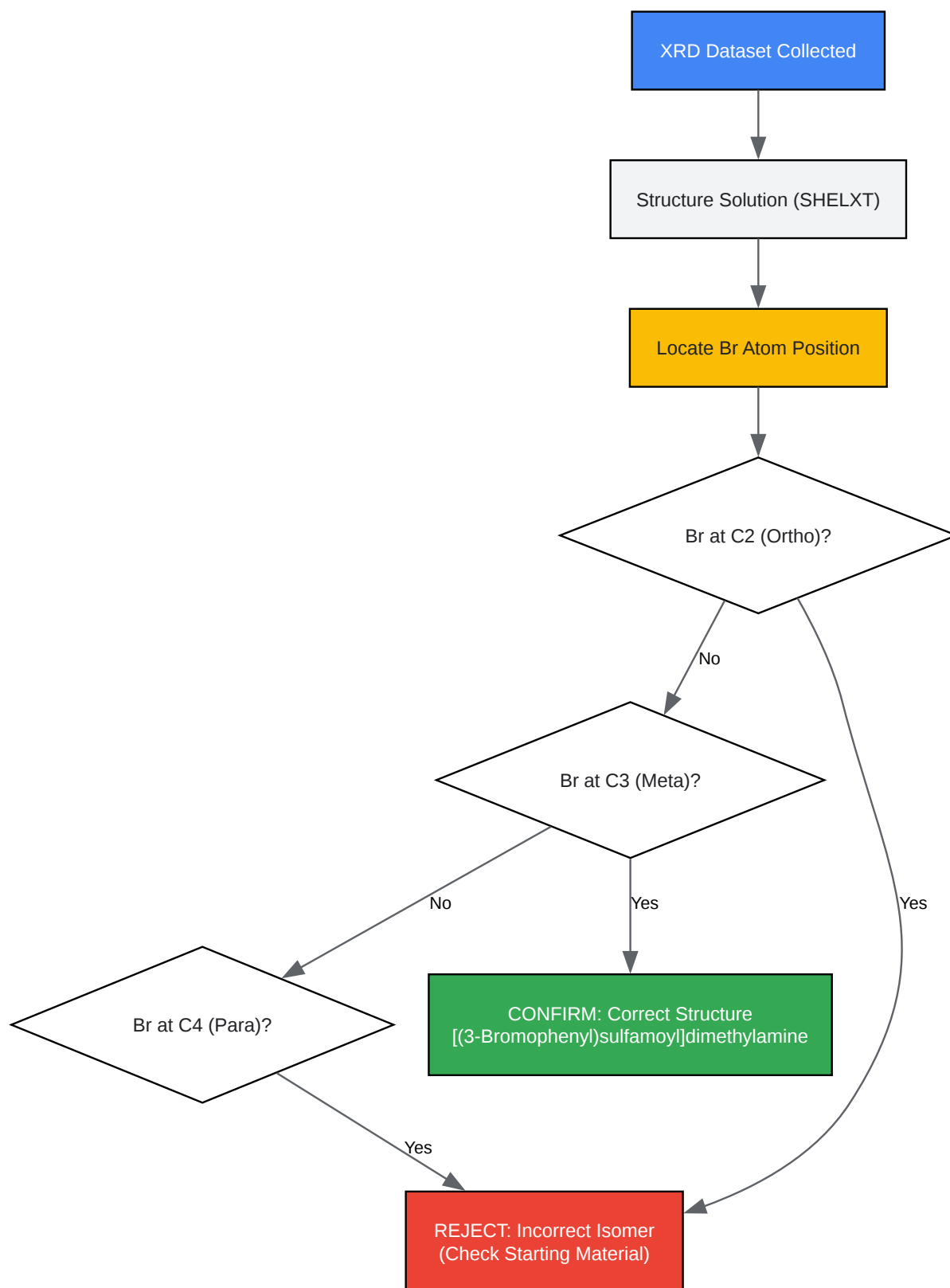
Reference Crystallographic Parameters (Validation Criteria)

When analyzing your dataset, the derived geometric parameters must align with established ranges for sulfamides to confirm chemical integrity.

Table 1: Expected Geometric Parameters for Validation (Based on average values from Cambridge Structural Database for N-phenylsulfamides)

Parameter	Bond/Angle	Expected Range (Å / °)	Structural Significance
Sulfur-Oxygen		Å	Characteristic double bond character.
Sulfur-Nitrogen		Å	Single bond, nitrogen.
Sulfur-Nitrogen		Å	Slightly longer due to conjugation with phenyl ring.
Carbon-Bromine		Å	Heavy atom marker for position confirmation.
Sulfamide Angle			Distorted tetrahedral geometry at Sulfur.
Torsion Angle		Variable	Defines the "twist" of the phenyl ring relative to the sulfamide core.

Decision Logic for Structure Confirmation



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Figure 2: Crystallographic decision tree for regioisomer verification.

Critical Insight: The Hydrogen Bonding Network

In the solid state, **[(3-Bromophenyl)sulfamoyl]dimethylamine** typically forms intermolecular hydrogen bonds.

- Donor: The single proton on the sulfamide linker.
- Acceptor: One of the sulfonyl oxygens () of a neighboring molecule.
- Pattern: This often results in centrosymmetric dimers (motif) or infinite 1D chains (motif). Observing this network in the crystal packing is a secondary confirmation of the sulfamide () proton presence, ruling out N,N-disubstituted impurities.

References

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Sources

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